

Application Notes and Protocols: The Reactivity of 1,3,5-Trioxanetrione with Nucleophiles

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Compound of Interest

Compound Name: 1,3,5-Trioxanetrione

Cat. No.: B15178622

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Abstract

1,3,5-Trioxanetrione, the cyclic trimer of carbon dioxide, is a highly unstable molecule of significant interest due to its relationship with CO₂. Its inherent reactivity makes it a potential, albeit challenging, reagent for organic synthesis. These application notes provide a comprehensive overview of the known reactivity of **1,3,5-trioxanetrione**, with a particular focus on its interactions with nucleophiles. Due to its extreme instability, the primary reaction pathway for **1,3,5-trioxanetrione** is decomposition back to carbon dioxide. This document details its synthesis, stability, and the critical considerations for its potential use in nucleophilic reactions, alongside protocols for its preparation and handling.

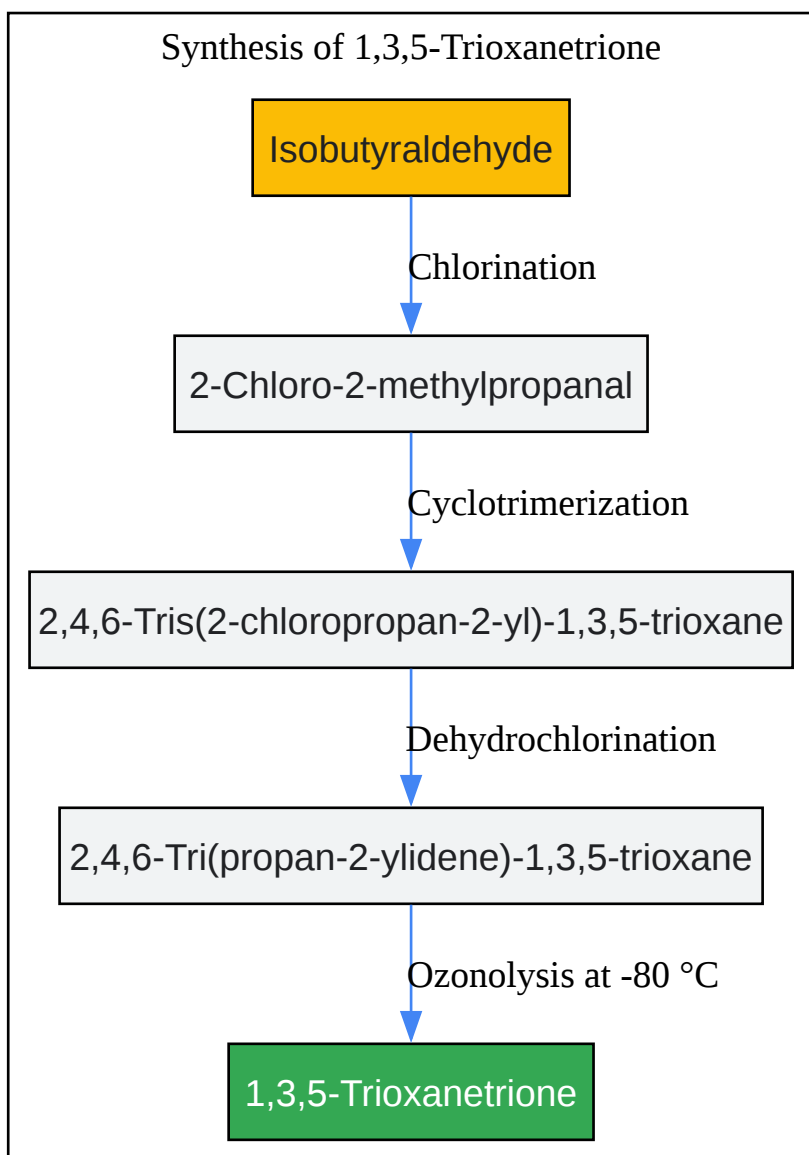
Physicochemical Properties and Stability

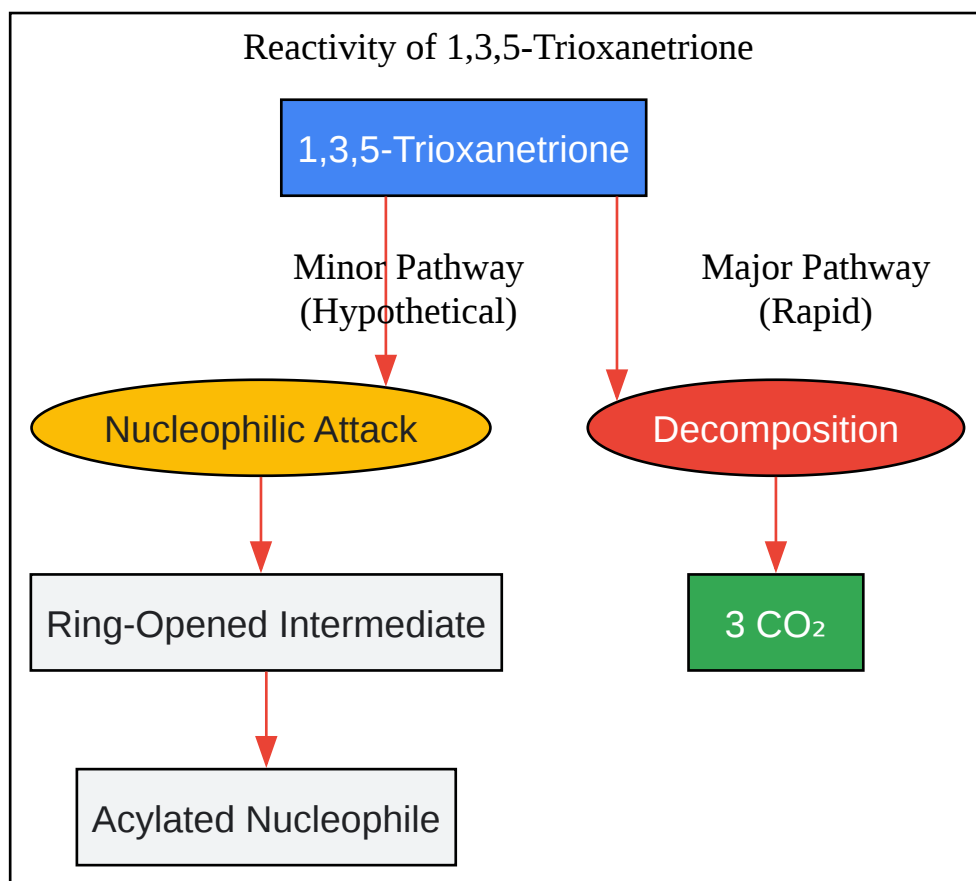
1,3,5-Trioxanetrione is a white solid at low temperatures and is characterized by its significant instability.^[1] Its properties are summarized in the table below. The primary challenge in utilizing this compound is its short half-life, even at sub-zero temperatures.^{[1][2][3][4][5]}

Property	Value	Reference
Molecular Formula	C ₃ O ₆	[1][6]
Molar Mass	132.027 g·mol ⁻¹	[1][6]
Appearance	White crystalline solid	[7]
Half-life	~40 minutes at -40 °C	[1][2][3][4][5]
Decomposition Products	Carbon Dioxide (CO ₂)	[1][2]

Synthesis of 1,3,5-Trioxanetrione

The synthesis of **1,3,5-trioxanetrione** is a multi-step process that requires careful control of reaction conditions, particularly temperature.[2][3][4][5] The overall synthetic scheme is presented below, followed by a detailed experimental protocol.





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